

Application Notes and Protocols for the Safe Handling of Volatile Halonitroalkanes

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Compound of Interest

Compound Name: 1-Bromo-1-nitropropane

CAS No.: 5447-96-1

Cat. No.: B1615843

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For Researchers, Scientists, and Drug Development Professionals

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Disclaimer: This document is intended as a guide and does not replace a thorough risk assessment for specific laboratory procedures. All operations involving volatile halonitroalkanes should be conducted with appropriate institutional safety approvals and by trained personnel.

Introduction: The Dual Nature of Volatile Halonitroalkanes

Volatile halonitroalkanes are a class of organic compounds characterized by the presence of at least one halogen atom and a nitro group attached to a short alkyl chain. Their unique chemical properties make them valuable intermediates in organic synthesis, including in the development of novel pharmaceuticals. However, the same electronic characteristics that make them useful also contribute to their significant and often severe hazards. These compounds are frequently characterized by high volatility, toxicity, and potential for explosive decomposition.[1]

[2]

This guide provides a detailed overview of the hazards associated with volatile halonitroalkanes and outlines protocols for their safe handling, storage, and disposal in a research and development setting. The focus is on providing practical, field-proven insights to mitigate risks while enabling their effective use in the laboratory.

Hazard Assessment: Understanding the Risks

A thorough understanding of the specific hazards of each halonitroalkane is the foundation of safe handling. These hazards can be broadly categorized into physical, chemical, and toxicological risks.

Physical and Chemical Properties

Most low-molecular-weight halonitroalkanes are colorless to pale yellow, oily liquids with strong, irritating odors.[3][4][5] They are generally sparingly soluble in water but soluble in many organic solvents.[3] Their high vapor pressure contributes to a significant inhalation hazard.[6]

Table 1: Physical Properties of Selected Volatile Halonitroalkanes

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/cm ³)	Vapor Pressure (mmHg @ 25°C)
Chloropicrin	CCl ₃ NO ₂	164.38	112	1.657	23.9
Bromopicrin	CBr ₃ NO ₂	297.74	Decomposes	~2.8	Low
Dichloronitromethane	CHCl ₂ NO ₂	147.94	122-124	1.55	~16
2-Chloro-2-nitropropane	C ₃ H ₆ ClNO ₂	123.54	134	1.19	~8

Data compiled from various sources.[3][7][8]

Instability, Shock Sensitivity, and Thermal Decomposition

The presence of the nitro group renders many halonitroalkanes energetically unstable. They can be sensitive to heat, shock, and friction, with the potential for explosive decomposition.[9]

- Chloropicrin can be shock-detonated, especially in large quantities, and may decompose explosively when heated.[10][11][12] Its thermal decomposition, which can begin at temperatures as low as 200°C, produces highly toxic gases, including phosgene, nitrosyl chloride, chlorine, and nitrogen oxides.[13][14]
- Bromopicrin is a highly energetic compound with a significant heat of decomposition, indicating a potential for explosive decomposition.[15] It is thermally labile and can decompose significantly at temperatures commonly used in gas chromatography injection ports (>180°C).[6][16][17]
- The presence of multiple nitro groups or a high degree of halogenation can increase the likelihood of instability.

Chemical Incompatibility

Halonitroalkanes can react violently with a variety of common laboratory reagents. These incompatibilities are a critical consideration for both experimental design and waste segregation.

- **Strong Bases:** Halonitroalkanes can undergo violent reactions with strong bases, such as sodium hydroxide and sodium methoxide.[7][9][10][12]
- **Reducing Agents and Metals:** Contact with reducing agents and certain metals, particularly powdered metals like aluminum and magnesium, can lead to violent reactions.[7][9]
- **Amines and Anilines:** Reactions with amines and anilines can be vigorous and should be avoided.[7][10][12]
- **Oxidizing Agents:** Contact with strong oxidizing agents can create explosive mixtures.[9]

Table 2: Summary of Key Chemical Incompatibilities

Chemical Class	Incompatible With	Potential Hazard
Halonitroalkanes	Strong bases (e.g., NaOH, NaOMe), Amines, Aniline, Strong oxidizing agents, Reducing agents, Powdered metals (Al, Mg)	Violent reaction, explosion, fire
Chloropicrin	PVC, aluminum, magnesium and their alloys, propargyl bromide	Violent reaction, corrosion
Bromopicrin	Flammable materials	Increased risk of fire/explosion

This table is not exhaustive. Always consult the Safety Data Sheet (SDS) for specific incompatibility information.[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[16\]](#)

Toxicity and Health Hazards

Volatile halonitroalkanes are highly toxic and pose a significant health risk through inhalation, ingestion, and dermal contact.

- **Inhalation:** This is the primary route of exposure. Vapors are potent irritants to the respiratory tract and eyes (lachrymators).[\[1\]](#)[\[4\]](#)[\[7\]](#) Acute inhalation can lead to symptoms ranging from coughing and shortness of breath to severe pulmonary edema, which can be fatal.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- **Dermal Contact:** Liquid halonitroalkanes can cause severe skin irritation and chemical burns. [\[7\]](#) Absorption through the skin can lead to systemic toxicity.
- **Ocular Contact:** Direct contact with the liquid or high concentrations of vapor can cause severe eye irritation and damage.[\[7\]](#)
- **Systemic Effects:** Systemic effects following exposure can include damage to the liver, kidneys, and central nervous system.[\[7\]](#)

Table 3: Occupational Exposure Limits for Chloropicrin

Organization	Exposure Limit (8-hour TWA)
OSHA (PEL)	0.1 ppm
NIOSH (REL)	0.1 ppm
ACGIH (TLV)	0.1 ppm

TWA: Time-Weighted Average. Data sourced from NIOSH and OSHA.[3][18] The NIOSH Immediately Dangerous to Life or Health (IDLH) concentration for chloropicrin is 2 ppm.[3]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining robust engineering controls with appropriate PPE, is mandatory when working with volatile halonitroalkanes.

Engineering Controls

- **Chemical Fume Hood:** All manipulations of volatile halonitroalkanes must be performed in a certified chemical fume hood with a face velocity of at least 100 feet per minute.
- **Ventilation:** The laboratory should have a dedicated, non-recirculating ventilation system.
- **Safety Shield:** A blast shield should be used for all reactions involving halonitroalkanes, particularly during synthesis, purification, or when scaling up a reaction.
- **Glovebox:** For particularly hazardous or sensitive operations, the use of a glovebox with an inert atmosphere may be necessary.

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedure.

- **Eye and Face Protection:** Chemical splash goggles and a face shield are mandatory.[14][19]

- **Gloves:** Use chemically resistant gloves. Double-gloving is recommended. Consult the glove manufacturer's compatibility chart for the specific halonitroalkane being used. Do not use rubber gloves with chloropicrin.[7] Regularly inspect gloves for any signs of degradation and change them frequently.[20]
- **Body Protection:** A flame-resistant lab coat and a chemical-resistant apron should be worn. [14]
- **Respiratory Protection:** For routine operations within a functioning fume hood, respiratory protection may not be required. However, for emergencies such as spills or in situations where engineering controls are not sufficient, a full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) is necessary.[19][21] All personnel who may need to use a respirator must be fit-tested and trained in its use.

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is crucial to prevent accidents.

General Handling Procedures

- **Minimize Quantities:** Only work with the smallest quantity of material necessary for the experiment.
- **Avoid Ignition Sources:** Keep all sources of ignition, including heat, sparks, and open flames, away from the work area.[22] Use non-sparking tools.[7]
- **Prevent Static Discharge:** Ground and bond containers and equipment when transferring flammable liquids.[22]
- **Maintain Awareness:** Never work alone when handling volatile halonitroalkanes. Ensure that colleagues are aware of the hazards and the emergency procedures.

Storage Requirements

- **Designated Storage:** Store volatile halonitroalkanes in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[7][22]
- **Secondary Containment:** Store in a secondary container to contain any potential leaks.

- Incompatible Materials: Segregate from incompatible materials, particularly bases, amines, reducing agents, and powdered metals.[7][9]
- Labeling: All containers must be clearly labeled with the chemical name, hazard warnings, and date of receipt/synthesis.

Experimental Protocols: Synthesis and Purification

The following are generalized protocols that must be adapted and subjected to a thorough risk assessment for each specific compound and reaction scale.

Synthesis of Chloropicrin (Laboratory Scale)

WARNING: This synthesis is highly exothermic and produces a toxic and lachrymatory product. It must be performed in a certified chemical fume hood with a blast shield in place.

Reaction: $\text{CHCl}_3 + \text{HNO}_3 \rightarrow \text{CCl}_3\text{NO}_2 + \text{H}_2\text{O}$ [4]

Materials:

- Chloroform
- Concentrated Nitric Acid
- Round-bottom flask
- Reflux condenser
- Addition funnel
- Magnetic stirrer and stir bar
- Heating mantle with temperature controller
- Ice bath

Procedure:

- Set up the reaction apparatus in the fume hood. Ensure all glassware is dry and free of contaminants.
- Charge the round-bottom flask with chloroform.
- Begin stirring and slowly add the concentrated nitric acid via the addition funnel. The reaction is exothermic, and the addition rate should be controlled to maintain a manageable reaction temperature.
- After the addition is complete, gently heat the reaction mixture to a temperature that allows for a controlled reaction rate, as determined by a prior risk assessment.
- Monitor the reaction progress by appropriate analytical techniques (e.g., TLC, GC).
- Upon completion, cool the reaction mixture to room temperature.
- Carefully quench the reaction mixture by slowly adding it to cold water or an ice-water mixture.
- Separate the organic layer containing the crude chloropicrin.
- Wash the organic layer sequentially with water and a dilute sodium bicarbonate solution to remove any remaining acid.
- Dry the organic layer over a suitable drying agent (e.g., anhydrous magnesium sulfate).
- Filter to remove the drying agent.

Purification by Distillation

WARNING: Distillation of thermally sensitive compounds like halonitroalkanes carries a risk of detonation. Perform a thorough risk assessment before proceeding.

- **Vacuum Distillation:** For thermally sensitive compounds, purification should be performed under reduced pressure to lower the boiling point and minimize the risk of decomposition.

[23]

- Atmospheric Distillation: For more stable compounds, atmospheric distillation may be possible, but extreme caution must be exercised.[23]
- Safety Precautions:
 - Use a blast shield.
 - Do not distill to dryness.
 - Use a heating mantle with a temperature controller and monitor the pot temperature closely.
 - Ensure the distillation apparatus is properly assembled and free of leaks.

Emergency Response Protocols

Rapid and appropriate response to emergencies is critical to minimizing harm.

Spills

- Small Spills (in a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material such as vermiculite or sand. Do not use combustible materials like paper towels.[13]
 - Collect the absorbed material into a sealable container for hazardous waste disposal.
 - Decontaminate the area with a mild detergent and water solution.[13]
- Large Spills (or spills outside a fume hood):
 - Evacuate the laboratory immediately.
 - Alert others and activate the emergency alarm.
 - Close the laboratory doors and post a warning sign.

- Contact the institution's emergency response team.
- Do not re-enter the laboratory until it has been cleared by trained emergency personnel.

Personal Exposure

- Inhalation:
 - Immediately move the affected person to fresh air.
 - Call for emergency medical assistance.
 - If breathing has stopped, administer artificial respiration, if trained to do so.
- Skin Contact:
 - Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[13]
 - Seek immediate medical attention.
- Eye Contact:
 - Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[13]
 - Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.
 - If the person is conscious, rinse their mouth with water.
 - Seek immediate medical attention.

Decontamination and Waste Disposal

Proper decontamination and disposal are essential to prevent environmental contamination and accidental exposures.

Decontamination

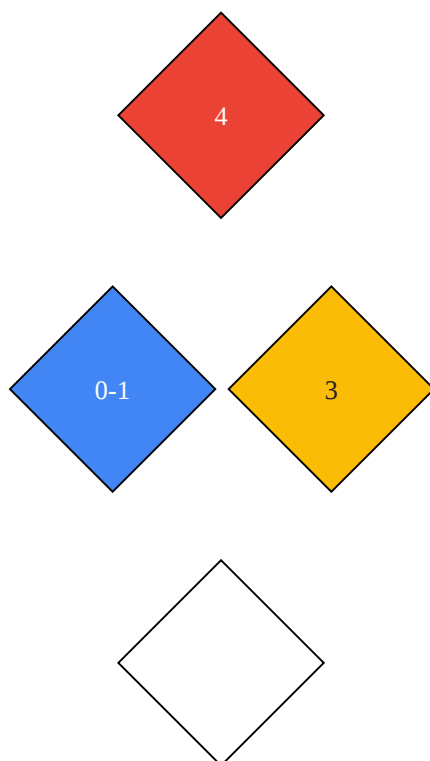
- **Equipment:** Decontaminate all glassware and equipment that has come into contact with halonitroalkanes. A thorough rinse with a suitable solvent, followed by washing with a detergent solution, is generally effective.
- **Spill Residues:** For chloropicrin spills, after absorption, the area can be further decontaminated. Some sources suggest treating spills with a solution of sodium sulfide in ethanol/water to neutralize the chloropicrin.[23] However, any decontamination procedure should be validated for the specific compound and situation.

Waste Disposal

- **Segregation:** Collect all halonitroalkane waste in a dedicated, clearly labeled, and sealed container.
- **Incompatible Waste:** Do not mix halonitroalkane waste with incompatible materials, especially bases or reducing agents.
- **Disposal:** Dispose of all halonitroalkane waste through the institution's hazardous waste management program. Do not pour down the drain.

Visualizations

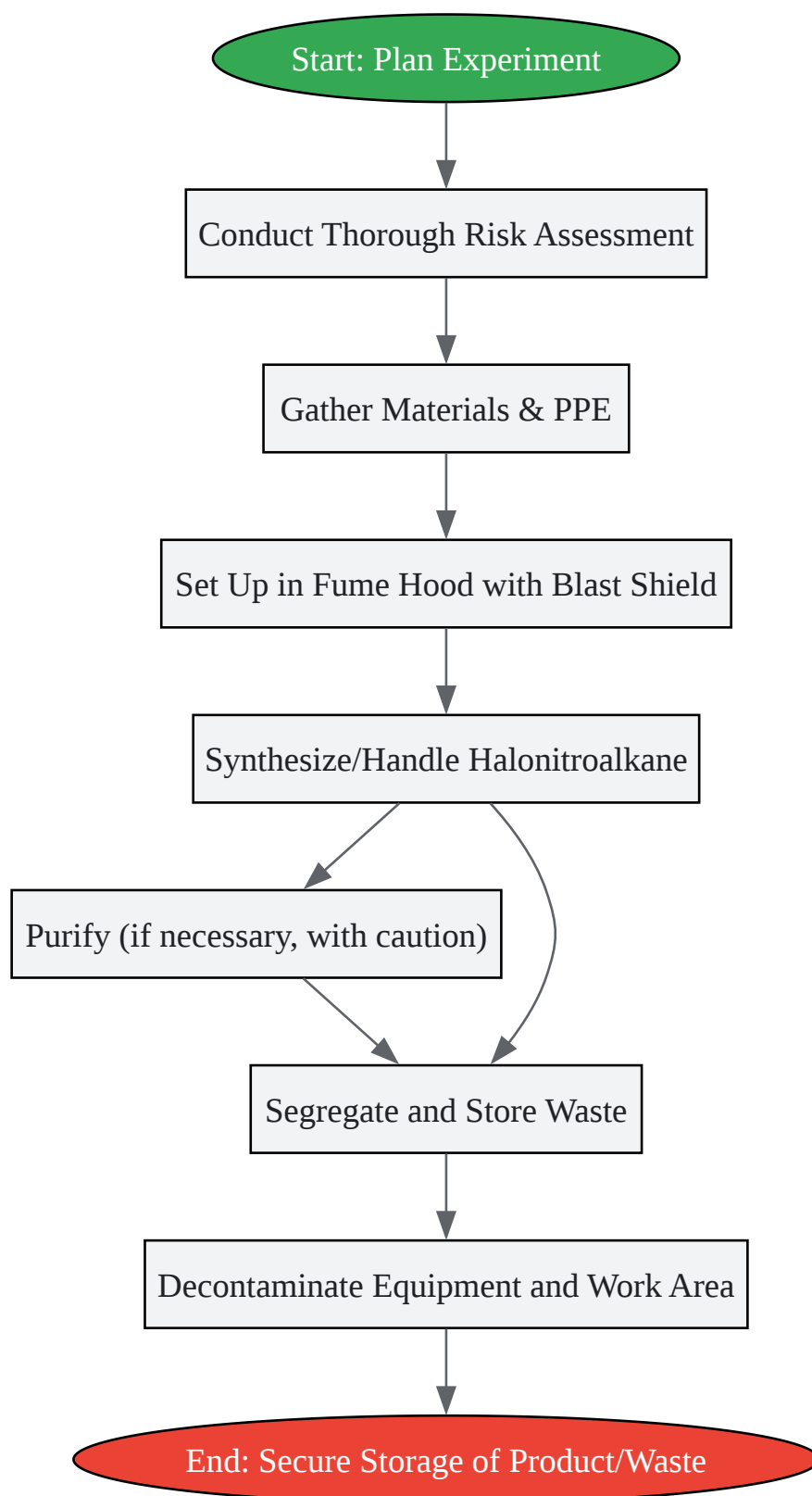
Halonitroalkane Hazard Diamond



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Caption: NFPA 704-style hazard diamond for a representative volatile halonitroalkane like chloropicrin.

Safe Handling Workflow



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